

An In-depth Technical Guide on N-Phenylsuccinimide: Molecular Weight and Formula

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Compound of Interest

Compound Name: *N-Phenylsuccinimide*

Cat. No.: *B1329287*

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This guide provides the fundamental chemical properties of **N-Phenylsuccinimide**, specifically its molecular weight and chemical formula, tailored for researchers, scientists, and drug development professionals.

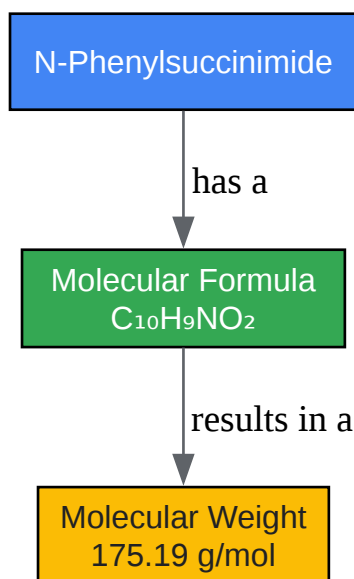
Data Presentation

The core quantitative data for **N-Phenylsuccinimide** is summarized in the table below for clear and easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₉ NO ₂ [1] [2] [3] [4] [5]
Molecular Weight	175.19 g/mol [1] [2] [5]
CAS Registry Number	83-25-0 [1] [4]

Mandatory Visualization

The following diagram illustrates the logical relationship between the chemical name, its elemental composition (formula), and its calculated molecular weight.



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Figure 1. Logical relationship of **N-Phenylsuccinimide**'s chemical properties.

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